

# Application Notes and Protocols for Fluorinert FC-40 in Droplet Microfluidics

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## Compound of Interest

Compound Name: Fluorinert FC-40

Cat. No.: B2550581

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These application notes provide a comprehensive guide to utilizing **Fluorinert FC-40** as the continuous oil phase in droplet-based microfluidics. This document outlines the key properties of FC-40, detailed protocols for droplet generation, and specific applications in single-cell analysis, digital droplet PCR (ddPCR), and high-throughput drug screening.

## Introduction to Fluorinert FC-40 in Droplet Microfluidics

**Fluorinert FC-40** is a dense, inert, and biocompatible fluorinated oil, making it an excellent choice for the continuous phase in water-in-oil droplet microfluidic systems.[1] Its high gas permeability is advantageous for long-term cell culture within droplets, while its chemical inertness prevents reactions with encapsulated biological or chemical entities.[2] The immiscibility of FC-40 with aqueous solutions allows for the stable compartmentalization of reactions in picoliter to nanoliter volume droplets. To prevent droplet coalescence and ensure stability, especially during thermal cycling or long incubation periods, the use of a biocompatible surfactant is crucial.[3]

## Physicochemical Properties of Fluorinert FC-40

Understanding the physical properties of FC-40 is essential for designing and optimizing microfluidic experiments. The following table summarizes its key characteristics.

Property	Value
Appearance	Clear, colorless liquid
Density at 25°C	1.85 g/mL
Boiling Point	155 °C
Kinematic Viscosity at 25°C	1.8 cSt
Surface Tension	16 dynes/cm
Vapor Pressure at 25°C	432 Pa
Refractive Index	1.29
Chemical Family	Perfluorocarbon

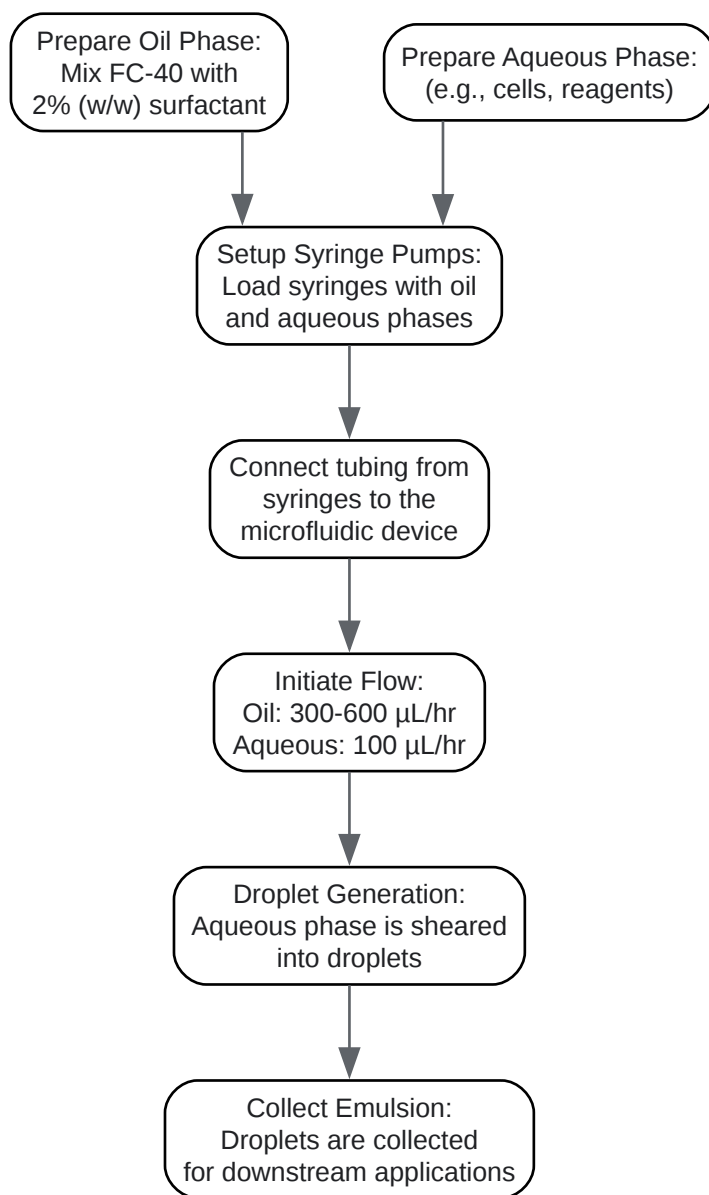
## Core Protocol: Droplet Generation with FC-40

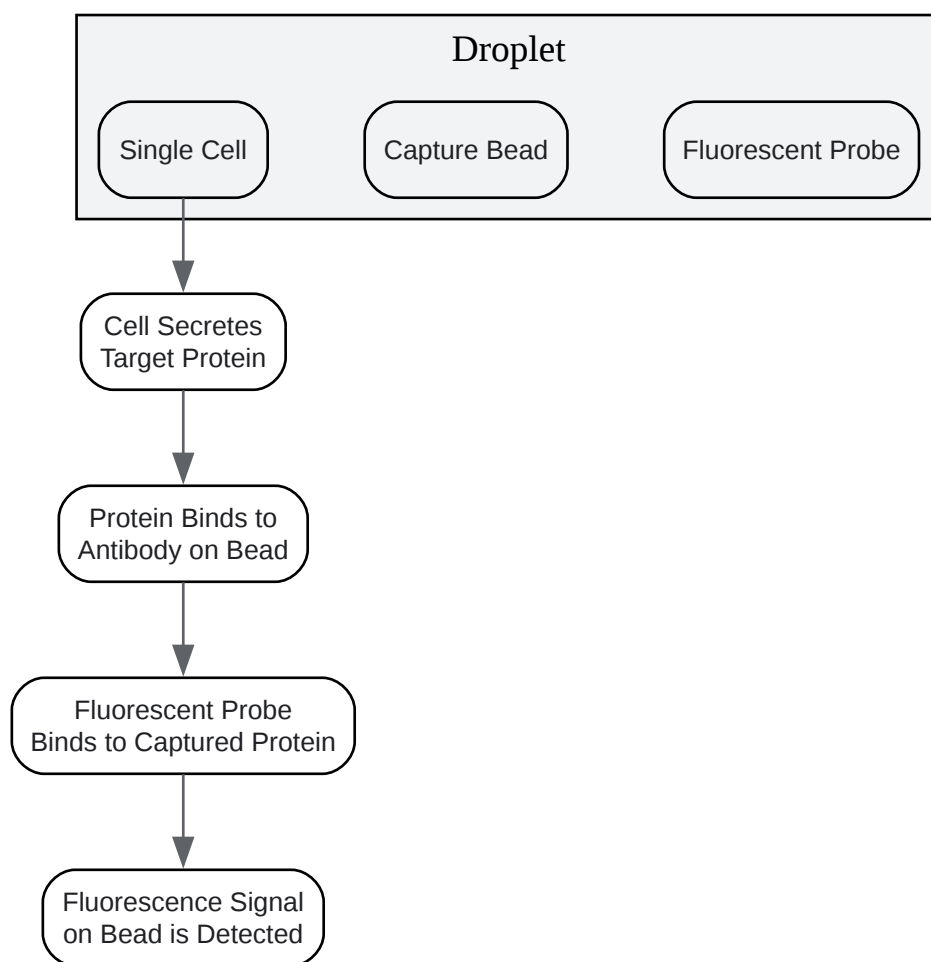
This protocol describes a general method for generating stable aqueous droplets in a continuous phase of FC-40 using a standard microfluidic device with a flow-focusing or T-junction geometry.

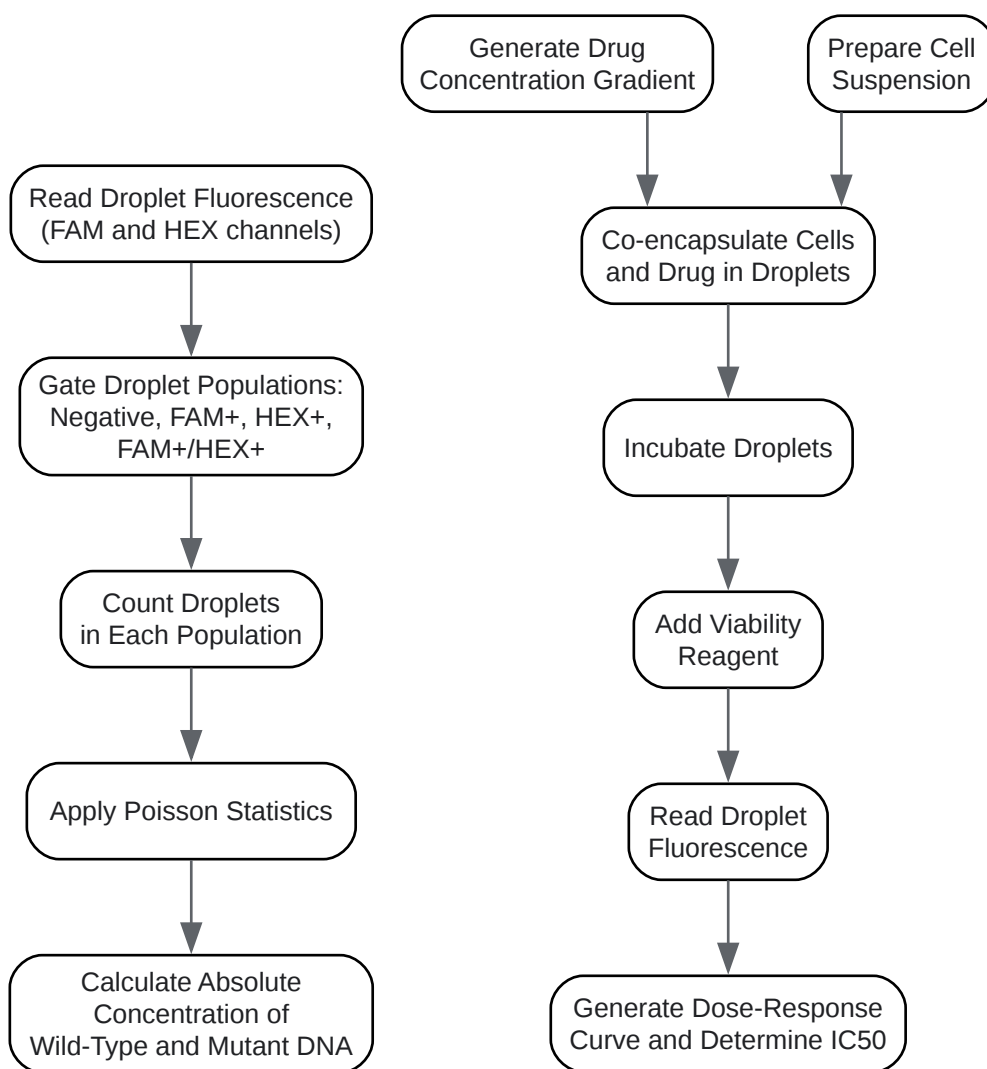
### Materials

- **Fluorinert FC-40**
- Biocompatible Surfactant (e.g., Pico-Surf™, RAN Biotechnologies 008-FluoroSurfactant)
- Aqueous Phase (e.g., cell culture medium, PCR master mix, drug solution)
- Microfluidic device (PDMS or similar, with hydrophobic channel surfaces)
- Syringe pumps
- Syringes and tubing

## Experimental Workflow: Droplet Generation







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## References

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- 3. Droplet microfluidics for amplification-free genetic detection of single cells - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Fluorinert FC-40 in Droplet Microfluidics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2550581#how-to-use-fluorinert-fc-40-in-droplet-microfluidics]

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